

Annosquamosin B CAS number and molecular formula

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Compound of Interest

Compound Name: Annosquamosin B

Cat. No.: B1249476

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Annosquamosin B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the current publicly available information on **Annosquamosin B**, an ent-kaurane diterpenoid isolated from the plant *Annona squamosa*. While the chemical structure of **Annosquamosin B** is well-defined, a comprehensive body of research detailing its biological activities and mechanisms of action is not yet available in the public domain. This document summarizes the known chemical data and provides context based on the bioactivities of related compounds from its source.

Chemical and Physical Properties

Annosquamosin B is identified by the following chemical identifiers and properties. The data presented here is compiled from various chemical databases.

Property	Data
CAS Number	177742-56-2[1]
Molecular Formula	C ₁₉ H ₃₂ O ₃ [1]
Molecular Weight	308.5 g/mol
Synonyms	19-nor-ent-kaurane-4alpha,16beta,17-triol[1]
XLogP3	2.7
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	1
Exact Mass	308.23514488
Topological Polar Surface Area	60.7 Å ²

Biological Activity and Research Landscape

A thorough review of scientific literature reveals a significant gap in the specific biological evaluation of **Annosquamosin B**. To date, no detailed studies on its cytotoxic, anti-inflammatory, antimicrobial, or other potential therapeutic effects have been published.

However, the plant from which **Annosquamosin B** is derived, *Annona squamosa*, is a rich source of various bioactive compounds, including other ent-kaurane diterpenoids. Research on these related compounds and crude extracts of the plant can offer preliminary insights into the potential, yet unconfirmed, activities of **Annosquamosin B**.

- **Anti-inflammatory Activity:** A study on another ent-kaurane, 16β,17-dihydroxy-ent-kauran-19-oic acid, isolated from the stems of *Annona squamosa*, demonstrated inhibitory effects on various human neutrophil functions.[2] This suggests that compounds with this core structure may possess anti-inflammatory properties.
- **Anti-platelet Aggregation:** A phytochemical investigation of *Annona squamosa* stems led to the isolation of several ent-kaurane diterpenoids that exhibited inhibitory effects on rabbit platelet aggregation.[3][4]

- **Cytotoxicity:** Various solvent extracts of *Annona squamosa* seeds have shown cytotoxic activity against a panel of human cancer cell lines, including nasopharyngeal (KB), lung (A-549), breast (MCF-7), and leukemic (K-562) cells.[5]
- **Antimicrobial Activity:** Extracts from *Annona squamosa* have demonstrated antibacterial properties and have been shown to modulate the activity of antibiotics.[6]

It is critical to note that these activities are not directly attributed to **Annosquamosin B**. These findings only provide a rationale for future investigation into the specific biological profile of this compound.

Experimental Protocols

Due to the absence of published research on the biological activities of **Annosquamosin B**, no specific experimental protocols can be cited.

Future Directions and Methodological Considerations

The lack of data on **Annosquamosin B** highlights an opportunity for further research. A logical progression of investigation would follow a standard natural product drug discovery workflow. The following diagram illustrates a generalized approach that could be applied to characterize the biological activities of **Annosquamosin B**.

Caption: A generalized workflow for the discovery and characterization of natural products.

In conclusion, **Annosquamosin B** represents a structurally defined natural product with a currently uncharacterized biological profile. The known activities of related compounds from *Annona squamosa* suggest that further investigation into its potential anti-inflammatory, cytotoxic, and antimicrobial properties is warranted.

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